

(1-Bromoethyl)benzene-d3: A Technical Guide to Safe Handling and Application

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and potential applications of **(1-Bromoethyl)benzene-d3**. The content is intended for professionals in research and development who utilize stable isotope-labeled compounds. Information on the non-deuterated analog, **(1-Bromoethyl)benzene**, is included for a thorough toxicological and safety assessment, as specific data for the deuterated compound is limited.

Compound Identification and Properties

(1-Bromoethyl)benzene-d3 is the deuterium-labeled version of (1-Bromoethyl)benzene, where three hydrogen atoms on the ethyl group have been replaced with deuterium.[1][2] This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly in pharmacokinetic and metabolic studies.[3][4][5]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of (1-Bromoethyl)benzene. The properties of (1-Bromoethyl)benzene-d3 are expected to be very similar.



Property	Value	Source
Molecular Formula	C ₈ H ₆ D₃Br	[1][2]
Molecular Weight	188.08 g/mol	[1][2]
CAS Number	23088-42-8	[1][2]
Appearance	Colorless to yellowish-brown liquid	[6][7]
Boiling Point	94 °C at 16 mmHg	[6][8]
Density	1.356 g/mL at 25 °C	[8][9]
Refractive Index	n20/D 1.56	[8]
Solubility	Soluble in alcohol, ether, and benzene. Insoluble in water.	[7][8][9][10]
Flash Point	82 °C (closed cup)	[9]
Melting Point/Freezing Point	-65 °C	[9]

Safety and Hazard Information

As specific toxicity data for **(1-Bromoethyl)benzene-d3** is not available, the safety information for its non-deuterated counterpart, (1-Bromoethyl)benzene, should be strictly followed. This compound is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[9][11][12][13] It is also a lachrymator, meaning it can cause tearing.[11][12]

GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Data based on (1-Bromoethyl)benzene.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek medical attention.[9][11][12]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[9][11][12]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[9][11][12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[9][12]

Handling and Storage



Proper handling and storage are crucial to maintain the integrity of **(1-Bromoethyl)benzene-d3** and to ensure the safety of laboratory personnel.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[11][14]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[9][11]
- Avoid breathing fumes, mist, spray, or vapors.[9][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][11] No smoking.
 [11]
- Wash hands thoroughly after handling.[9][11]
- As a deuterated compound, it is important to protect it from moisture to prevent hydrogendeuterium exchange, which could compromise its isotopic purity. Handle under an inert atmosphere (e.g., nitrogen or argon) when possible.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[7][9][11]
- Keep the container upright to prevent leakage.[7]
- The compound is moisture-sensitive and light-sensitive; protect from these conditions during storage.[11]
- Store under an inert gas.[11]
- For long-term storage, refrigeration is recommended.[13]
- Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[7][11][12]

Experimental Protocols



Due to the limited availability of specific experimental protocols for **(1-Bromoethyl)benzene-d3**, the following section provides a representative methodology for a common application of such a stable isotope-labeled compound: its use as an internal standard in a quantitative analysis by Liquid Chromatography-Mass Spectrometry (LC-MS).

Representative Protocol: Use as an Internal Standard in LC-MS Analysis

This protocol outlines the general steps for using **(1-Bromoethyl)benzene-d3** as an internal standard to quantify a target analyte (in this case, non-deuterated (1-Bromoethyl)benzene) in a sample matrix.

Objective: To accurately quantify the concentration of (1-Bromoethyl)benzene in a plasma sample.

Materials:

- (1-Bromoethyl)benzene-d3 (Internal Standard)
- (1-Bromoethyl)benzene (Analyte Standard)
- Acetonitrile (ACN), HPLC grade
- · Formic acid, LC-MS grade
- Water, LC-MS grade
- Control plasma

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of (1-Bromoethyl)benzene in ACN.
 - Prepare a 1 mg/mL stock solution of (1-Bromoethyl)benzene-d3 in ACN.
- Preparation of Calibration Standards and Quality Control Samples:



- Perform serial dilutions of the (1-Bromoethyl)benzene stock solution with control plasma to prepare calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations in a similar manner.
- Sample Preparation (Protein Precipitation):
 - To 100 μL of each calibration standard, QC sample, and study sample, add 10 μL of a working solution of (1-Bromoethyl)benzene-d3 (e.g., 100 ng/mL in ACN).
 - Add 300 μL of cold ACN to precipitate plasma proteins.
 - Vortex the samples for 1 minute.
 - Centrifuge at 10,000 x g for 10 minutes at 4 °C.
 - Transfer the supernatant to a new set of vials for LC-MS analysis.
- LC-MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in ACN
 - Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
 - Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive



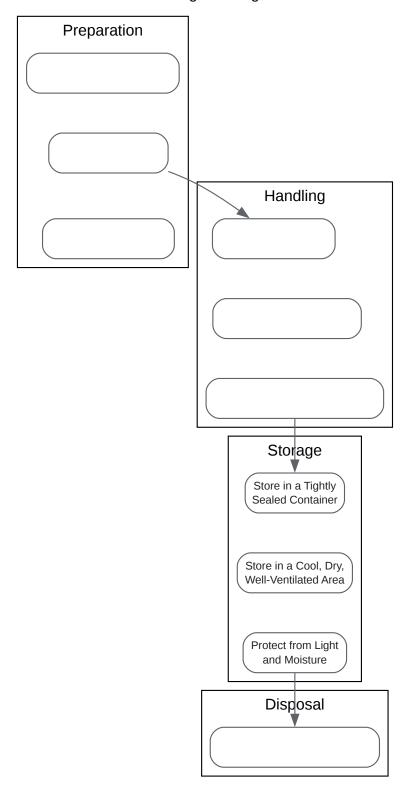
- Detection Mode: Multiple Reaction Monitoring (MRM)
- Monitor the appropriate precursor-to-product ion transitions for both (1-Bromoethyl)benzene and (1-Bromoethyl)benzene-d3.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
 - Use the regression equation from the calibration curve to determine the concentration of (1-Bromoethyl)benzene in the QC and study samples.

Visualizations

The following diagrams illustrate key concepts related to the handling and application of (1-Bromoethyl)benzene-d3.



General Workflow for Safe Handling of Halogenated Aromatic Compounds

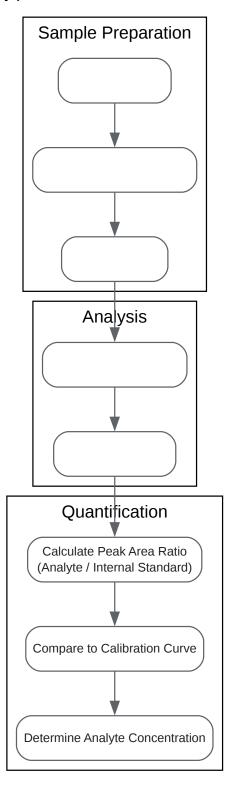


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Caption: Workflow for Safe Handling.



Use of (1-Bromoethyl)benzene-d3 as an Internal Standard in LC-MS



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Caption: LC-MS Internal Standard Workflow.



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